

Introduction: The Strategic Importance of 3-Chloro-4,5-dimethoxybenzaldehyde

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Compound of Interest

Compound Name: 3-Chloro-4,5-dimethoxybenzaldehyde

CAS No.: 18268-68-3

Cat. No.: B104481

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3-Chloro-4,5-dimethoxybenzaldehyde is a polysubstituted aromatic aldehyde that serves as a highly versatile and valuable building block in modern organic synthesis and medicinal chemistry. Its chemical architecture, featuring an electrophilic aldehyde group and an electron-rich benzene ring decorated with two methoxy groups and a chloro substituent, offers a unique combination of reactivity and structural control. The IUPAC name for this compound is **3-chloro-4,5-dimethoxybenzaldehyde**, and its CAS number is 18268-68-3.^{[1][2]} The strategic placement of these functional groups dictates its reaction pathways, allowing for the construction of complex molecular scaffolds, particularly those found in pharmacologically active compounds.^{[3][4]}

This guide provides an in-depth exploration of the key chemical transformations involving **3-Chloro-4,5-dimethoxybenzaldehyde**. We will move beyond simple reaction lists to provide a mechanistic understanding, field-proven experimental protocols, and the strategic rationale behind its application in the synthesis of high-value molecules. This document is intended for researchers, chemists, and drug development professionals seeking to leverage the synthetic potential of this important intermediate.

Table 1: Physicochemical Properties of **3-Chloro-4,5-dimethoxybenzaldehyde**

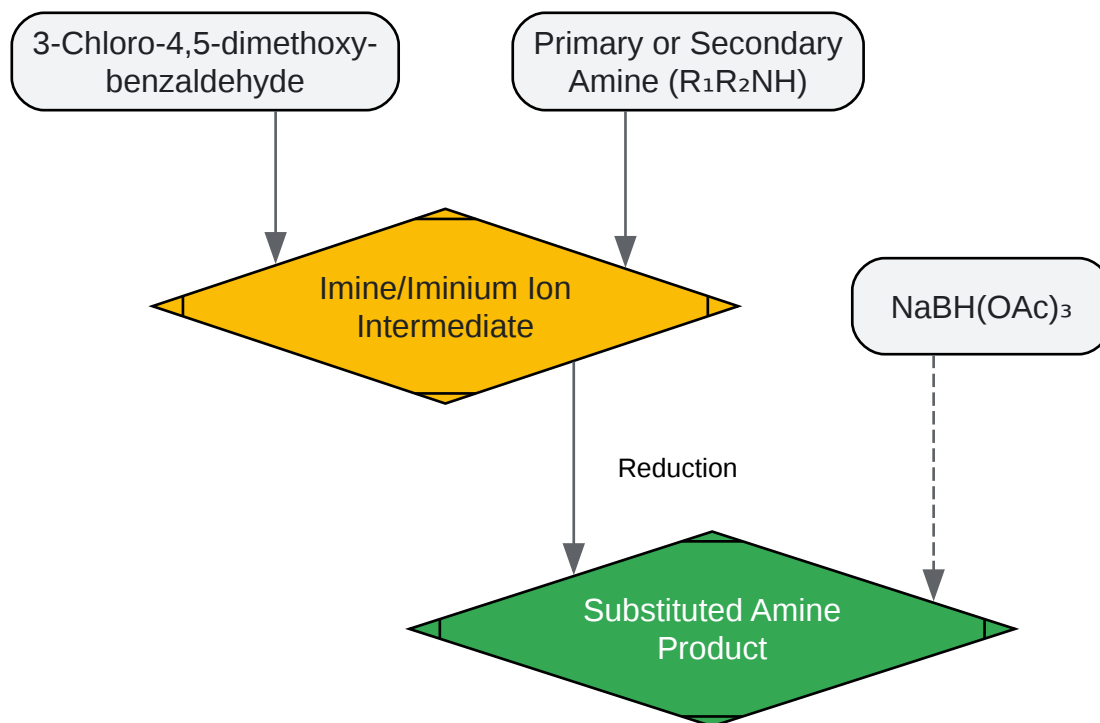
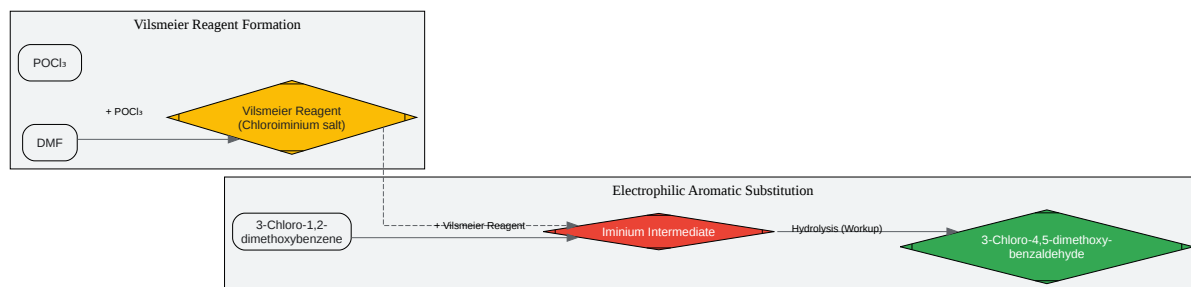
Property	Value	Reference
CAS Number	18268-68-3	[1][5]
Molecular Formula	C ₉ H ₉ ClO ₃	[1][5]
Molecular Weight	200.62 g/mol	[1][2]
Appearance	Solid	[1]
Melting Point	56-60 °C	[1]
SMILES	<chem>COC1=C(C(=CC(=C1)C=O)Cl)OC</chem>	[2][6]
InChIKey	AMZCHEDPEAQEMC-UHFFFAOYSA-N	[2][6]

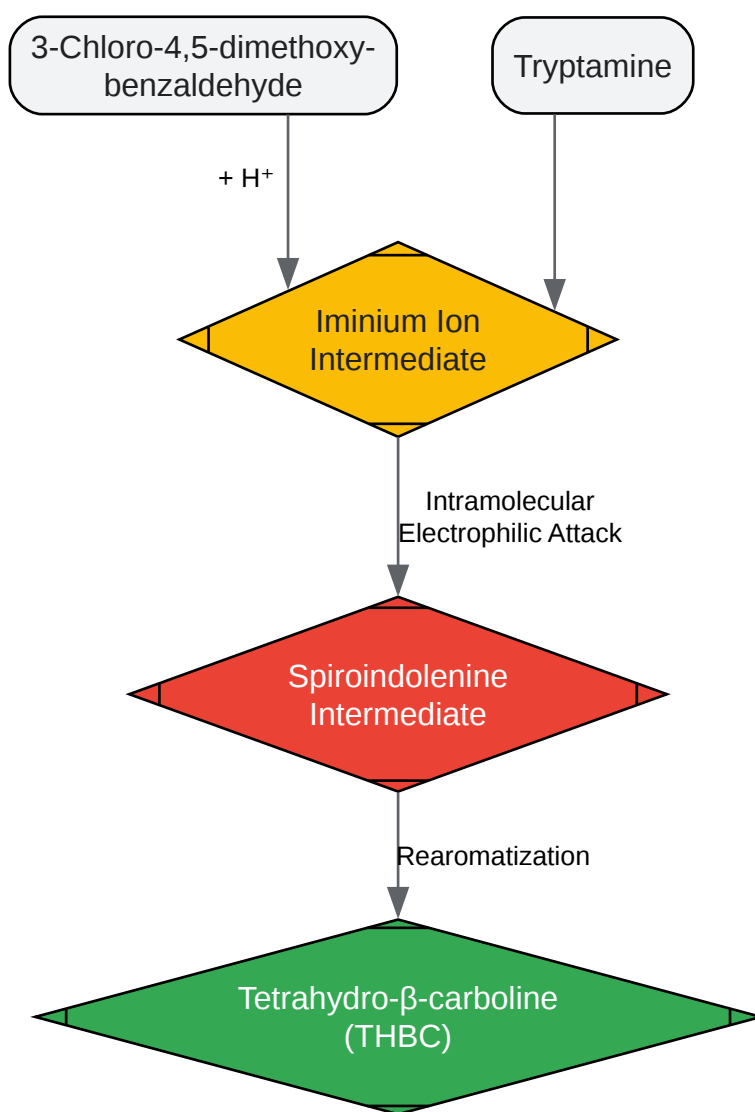
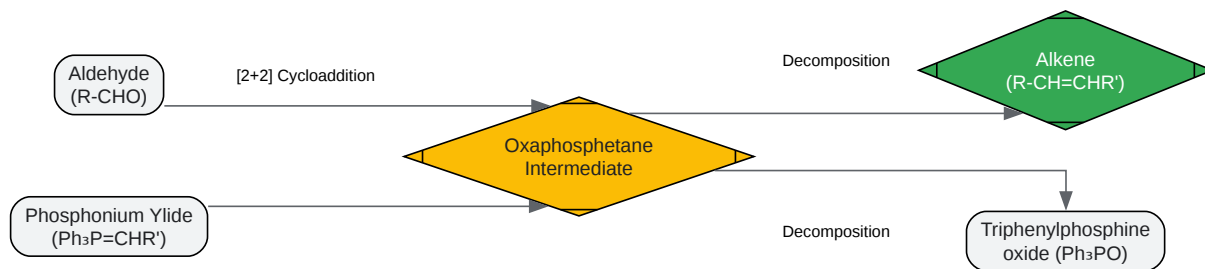
Synthesis via Vilsmeier-Haack Formylation: A Foundational Route

The most direct and industrially scalable synthesis of **3-Chloro-4,5-dimethoxybenzaldehyde** involves the formylation of an electron-rich aromatic precursor. The Vilsmeier-Haack reaction is the premier choice for this transformation, utilizing a Vilsmeier reagent, typically formed in situ from phosphoryl chloride (POCl₃) and a substituted amide like N,N-dimethylformamide (DMF). [7][8][9] The reaction proceeds via electrophilic aromatic substitution, where the electron-donating methoxy groups of the precursor, 3-chloro-1,2-dimethoxybenzene, activate the ring towards formylation.[8][10]

The Vilsmeier reagent, a chloroiminium salt, is a mild electrophile, making the reaction highly selective for activated aromatic systems and avoiding the harsh conditions of other formylation methods.[8][11]

Diagram 1: Vilsmeier-Haack Reaction Mechanism





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